

Solubility profile of calcium lactate gluconate in different solvents

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Compound of Interest

Compound Name: Calcium lactate gluconate

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Solubility Profile of Calcium Lactate Gluconate: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility profile of **calcium lactate gluconate**, a widely used calcium salt in the pharmaceutical and food industries. This document summarizes available quantitative data, outlines detailed experimental protocols for solubility determination, and presents visual representations of experimental workflows.

Introduction

Calcium lactate gluconate is a salt mixture composed of calcium lactate and calcium gluconate. It is favored for its high bioavailability and neutral taste, making it an excellent choice for fortification in various formulations.[1][2][3] A critical physicochemical property influencing its application is its solubility in different solvent systems. This guide delves into the specifics of its solubility profile. The high aqueous solubility of **calcium lactate gluconate** is attributed to the interplay between intermolecular forces and the energetic favorability of dissolution.[2]

Quantitative Solubility Data

The solubility of **calcium lactate gluconate** is significantly influenced by the solvent, temperature, and pH. The following tables summarize the available quantitative and qualitative

solubility data.

Table 1: Solubility of **Calcium Lactate Gluconate** in Aqueous and Other Solvents

Solvent	Temperature (°C)	Solubility (g/100 mL)	Observations
Water	20	≥ 20.0[4]	Highly and instantly soluble.[1] Forms a transparent solution. [2]
Water	25	~40.0	Reported as 400 g/Liter.[5]
Boiling Water	100	Easily Soluble	Specific quantitative data not available.
Ethanol (95%)	Ambient	Slightly Soluble	Based on data for calcium lactate.[6] Calcium gluconate is practically insoluble.
Methanol	Ambient	Practically Insoluble	Based on data for a related compound, calcium gluconolactate.
Diethyl Ether	Ambient	Practically Insoluble	Based on data for calcium lactate.[6]
Propylene Glycol	Ambient	Data Not Available	-
Glycerol	Ambient	Data Not Available	-

Note: Due to the limited availability of specific quantitative data for the combined **calcium lactate gluconate** product in organic solvents, the information provided is based on the known solubility of its individual components, calcium lactate and calcium gluconate.

Factors Influencing Solubility

Several factors can impact the solubility of **calcium lactate gluconate**:

- **Temperature:** The solubility of the individual components, particularly calcium lactate, increases with temperature.[\[7\]](#)
- **pH:** The pH of the medium can influence the solubility of calcium salts. In general, the solubility of calcium salts of weak acids may be affected by pH changes.[\[8\]](#)[\[9\]](#)
- **Presence of Other Ions:** The presence of other salts can affect solubility. For instance, sodium gluconate has been shown to increase the solubility of calcium lactate, likely through the formation of soluble complexes.[\[10\]](#) Research has also demonstrated that the solubility of calcium L-lactate is increased in the presence of sodium D-gluconate.[\[11\]](#)[\[12\]](#)

Experimental Protocols

The following section details a standardized experimental protocol for determining the equilibrium solubility of **calcium lactate gluconate**. This method, commonly known as the shake-flask method, is considered the gold standard for equilibrium solubility measurements.[\[13\]](#)

Principle

An excess amount of the solid solute (**calcium lactate gluconate**) is equilibrated with a specific solvent in a sealed container at a constant temperature. The concentration of the dissolved solute in the supernatant is then determined using a suitable analytical method.

Materials and Equipment

- **Calcium Lactate Gluconate** powder
- Selected solvents (e.g., Water, Ethanol, Propylene Glycol, Glycerol)
- Volumetric flasks
- Thermostatic shaker bath or incubator
- Centrifuge

- Syringe filters (e.g., 0.45 μm pore size)
- Analytical balance
- Analytical instrumentation for quantification (e.g., HPLC, Atomic Absorption Spectrometer, or Titrator)

Procedure: Equilibrium Solubility Determination (Shake-Flask Method)

- Preparation: Add an excess amount of **calcium lactate gluconate** to a series of stoppered flasks, each containing a known volume of the desired solvent. Ensure there is undissolved solid material at the bottom of each flask.
- Equilibration: Place the flasks in a thermostatic shaker bath set to the desired temperature (e.g., 25 °C or 37 °C). Agitate the flasks at a constant rate for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached. It is crucial to establish that equilibrium has been achieved by taking measurements at different time points (e.g., 24, 48, and 72 hours) until the concentration of the dissolved solute remains constant.
- Sample Collection and Preparation: Once equilibrium is reached, allow the suspensions to settle. Carefully withdraw an aliquot of the supernatant using a syringe.
- Phase Separation: Filter the collected supernatant through a syringe filter (e.g., 0.45 μm) to remove any undissolved solid particles. This step is critical to prevent overestimation of solubility.
- Quantification: Analyze the clear filtrate to determine the concentration of dissolved **calcium lactate gluconate**. The choice of analytical method will depend on the solvent and the desired precision.
 - Complexometric Titration: A common method for determining calcium concentration. The sample is titrated with a standardized solution of EDTA (ethylenediaminetetraacetic acid) using a suitable indicator.
 - High-Performance Liquid Chromatography (HPLC): Can be used to quantify the lactate and gluconate anions, providing a measure of the dissolved salt.

- Atomic Absorption Spectroscopy (AAS): A sensitive method for determining the concentration of calcium ions in the solution.

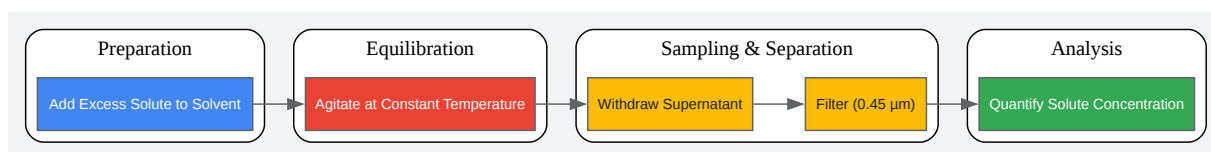
Data Analysis

The solubility is expressed as the concentration of the dissolved **calcium lactate gluconate** in the solvent, typically in units of g/100 mL or mg/mL. The results should be reported as the mean of multiple determinations with the standard deviation.

Visualizations

Experimental Workflow for Solubility Determination

The following diagram illustrates the key steps in the experimental workflow for determining the equilibrium solubility of **calcium lactate gluconate**.

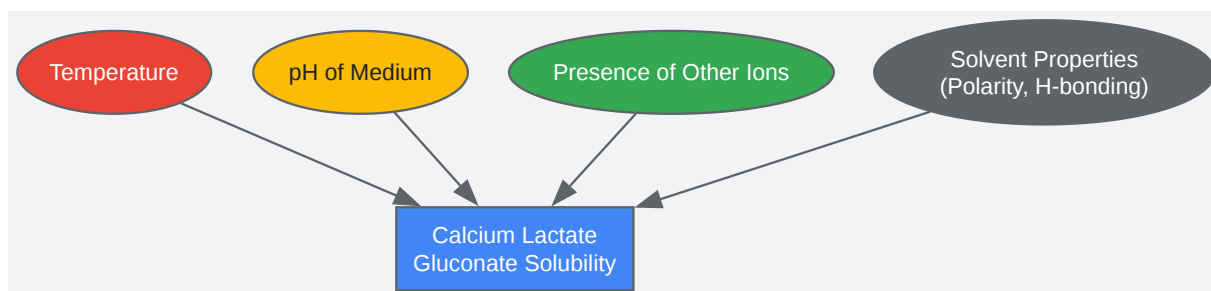


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Figure 1: Experimental workflow for equilibrium solubility determination.

Logical Relationship of Factors Affecting Solubility

This diagram illustrates the primary factors that influence the solubility of **calcium lactate gluconate**.



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Figure 2: Key factors influencing the solubility of **calcium lactate gluconate**.

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